

Interpreting variable results in AZD5718 experiments

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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AZD5718 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals interpret variable results in experiments involving **AZD5718**.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **AZD5718**?

AZD5718 is a potent and reversible inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1]
[2] FLAP is an integral membrane protein that is essential for the biosynthesis of leukotrienes, which are pro-inflammatory lipid mediators.[2] By inhibiting FLAP, **AZD5718** effectively suppresses the production of all leukotrienes, including leukotriene B4 (LTB4) and the cysteinyl leukotrienes (LTC4, LTD4, and LTE4).[1][3]

Q2: What are the key biomarkers to measure **AZD5718** activity?

The primary biomarkers for assessing the pharmacodynamic activity of **AZD5718** are the levels of leukotriene B4 (LTB4) and leukotriene E4 (LTE4).[1][2] LTB4 production is typically measured ex vivo in stimulated whole blood, while LTE4 levels are measured in urine as an indicator of systemic cysteinyl leukotriene production.[1][4]

Q3: Why am I observing no effect of **AZD5718** in my animal model?

A key reason for a lack of effect in certain animal models is the species-specific activity of **AZD5718**. Preclinical studies have shown that **AZD5718** is a potent inhibitor of leukotriene production in humans, dogs, and rabbits; however, it is inactive in rats and mice.[1] Therefore, it is crucial to select an appropriate animal model for in vivo studies.

Q4: What are potential sources of variability in my in vitro experiments with human cells?

Variable results in in vitro experiments using human cells or whole blood can arise from several factors:

- **Assay Conditions:** The ex vivo stimulation of LTB4 production is sensitive to experimental conditions. Variations in the concentration of the calcium ionophore used for stimulation, incubation times, and sample handling can all contribute to variability.
- **Drug Solubility:** **AZD5718** has low aqueous solubility.[2] Improper dissolution of the compound can lead to inaccurate concentrations in the assay, resulting in lower than expected inhibition.
- **Cellular Health:** The health and density of the cells used in the assay can impact their ability to produce leukotrienes and their responsiveness to FLAP inhibition.
- **Inter-individual Donor Variability:** When using human whole blood from different donors, genetic and physiological differences can lead to variations in baseline leukotriene production and response to **AZD5718**.

Q5: What factors can contribute to pharmacokinetic variability in clinical studies?

In clinical settings, several factors can influence the pharmacokinetics of **AZD5718** and lead to variable patient responses:

- Absorption: **AZD5718** is rapidly absorbed, with plasma concentrations declining biphasically. [2][4] However, as a substrate for P-glycoprotein, its absorption may be influenced by factors that affect this transporter.[2]
- Metabolism: **AZD5718** exhibits saturable metabolism, which can contribute to a more than dose-proportional increase in exposure at higher doses.[2]
- Patient Population: The FLAVOUR Phase IIa study was conducted in patients with a recent myocardial infarction.[5] The underlying disease state and co-morbidities in this patient population could contribute to pharmacokinetic variability.
- Concomitant Medications: While a drug-drug interaction study with rosuvastatin showed no clinically meaningful effect, the potential for interactions with other medications should be considered.[6]

Troubleshooting Guides

Issue: Inconsistent LTB4 Inhibition in Ex Vivo Human Whole Blood Assay

Potential Cause	Troubleshooting Step
Suboptimal Calcium Ionophore Stimulation	Titrate the concentration of the calcium ionophore to determine the optimal concentration for robust and reproducible LTB4 production in your specific assay setup.
Incomplete Dissolution of AZD5718	Prepare stock solutions in an appropriate solvent like DMSO and ensure complete dissolution before diluting into the assay medium. Consider the use of a formulation with improved solubility if available. [2]
Pre-analytical Variability	Standardize blood collection, handling, and processing procedures. Minimize the time between blood draw and the start of the assay.
Inter-donor Variability	If possible, use a single donor for a set of experiments or normalize the data to the baseline LTB4 production for each donor.

Issue: Higher Than Expected Variability in Clinical Trial Pharmacodynamic Data

Potential Cause	Troubleshooting Step
Urine Collection and Processing	Ensure strict adherence to the protocol for urine collection, including the timing and duration of collection. Normalize urinary LTE4 levels to creatinine to account for variations in urine dilution. [7]
Patient Adherence	Implement measures to monitor and encourage patient adherence to the dosing regimen.
Dietary Influences	While not explicitly stated in the provided results, significant variations in diet could potentially influence inflammatory mediator levels. Standardize dietary instructions for participants if this is a concern.

Data Presentation

Table 1: Preclinical Pharmacological Profile of AZD5718

Parameter	Value	Species/System
Mechanism of Action	5-lipoxygenase activating protein (FLAP) inhibitor	-
Binding Affinity (Kd)	0.0044 $\mu\text{mol/L}$	-
Binding Off-rate (Koff)	1.27 min^{-1}	-
LTB4 Inhibition (IC50)	0.039 $\mu\text{mol/L}$	Human whole blood (in vitro)
Maximum LTB4 Inhibition	>95%	Human whole blood (in vitro)
Activity in Animal Models	Active in dog and rabbit; Inactive in rat and mouse	-

Table 2: Summary of Phase I Clinical Trial Data in Healthy Subjects

Parameter	Observation
Dosing	Single Ascending Doses (SAD): 25-1200 mg; Multiple Ascending Doses (MAD): 60-600 mg for 10 days[2]
Absorption	Rapidly absorbed[2][4]
Terminal Half-life	10-12 hours[2][4]
Time to Steady State	Approximately 3 days[2][4]
Pharmacodynamics	Dose-dependent inhibition of LTB4 and LTE4[2]
Safety	Well tolerated with no clinically relevant safety findings[1][2]

Table 3: Key Findings from the FLAVOUR Phase IIa Study in Patients with Recent Myocardial Infarction

Parameter	Result
Treatment Groups	AZD5718 (200 mg and 50 mg) or placebo[5]
Urinary LTE4 Reduction	Statistically significant reductions of >80% in both AZD5718 groups vs. placebo at 4 and 12 weeks[5]
Coronary Flow Velocity Reserve (CFVR)	No significant changes observed for AZD5718 vs. placebo[5]

Experimental Protocols

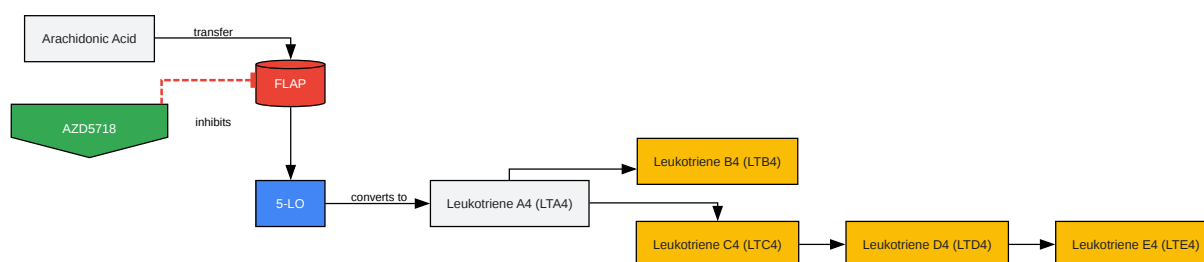
Protocol 1: Ex Vivo LTB4 Production Assay in Human Whole Blood

- **Blood Collection:** Collect whole blood from healthy human donors into tubes containing an appropriate anticoagulant (e.g., heparin).
- **Compound Incubation:** Pre-incubate aliquots of whole blood with varying concentrations of **AZD5718** or vehicle control for a specified period (e.g., 30 minutes) at 37°C.
- **Stimulation:** Induce leukotriene synthesis by adding a calcium ionophore (e.g., A23187) to the blood samples and incubate for a further specified period (e.g., 15 minutes) at 37°C.
- **Sample Processing:** Stop the reaction by placing the samples on ice and/or adding a chelating agent like EDTA. Centrifuge the samples to separate the plasma.
- **LTB4 Quantification:** Measure the concentration of LTB4 in the plasma using a validated method such as an enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-mass spectrometry (LC-MS).
- **Data Analysis:** Calculate the percent inhibition of LTB4 production for each concentration of **AZD5718** relative to the vehicle control. Determine the IC50 value by fitting the data to a dose-response curve.

Protocol 2: Urinary LTE4 Measurement in Clinical Studies

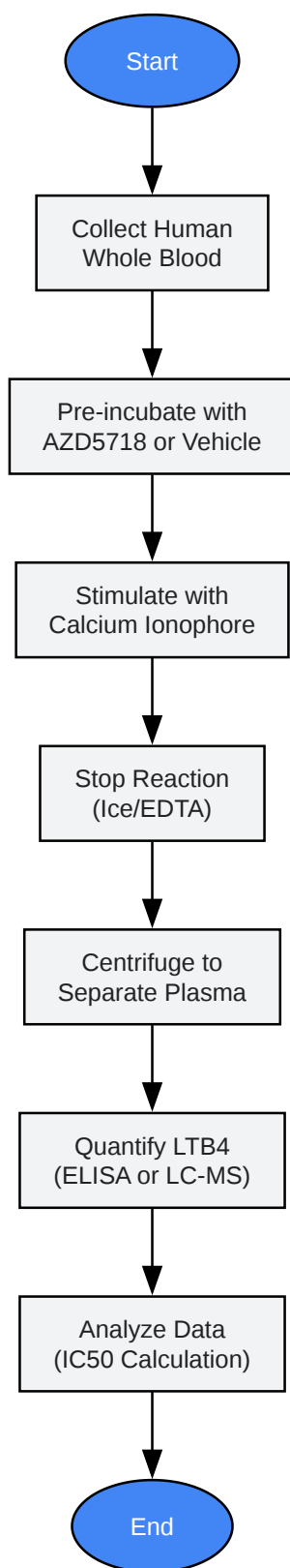
- **Urine Collection:** Collect urine samples from study participants over a specified time interval (e.g., 24 hours) at baseline and at various time points after initiation of **AZD5718** or placebo treatment.
- **Sample Handling and Storage:** Record the total volume of urine collected. Aliquot the urine samples and store them frozen at -80°C until analysis.
- **LTE4 Quantification:** Measure the concentration of LTE4 in the urine samples using a validated analytical method, typically LC-MS/MS, for high sensitivity and specificity.
- **Creatinine Measurement:** Measure the creatinine concentration in the same urine samples to account for variations in urine dilution.
- **Data Analysis:** Express the urinary LTE4 concentration as a ratio to the urinary creatinine concentration (e.g., ng LTE4/mg creatinine). Calculate the change from baseline in this ratio for each treatment group.

Mandatory Visualizations



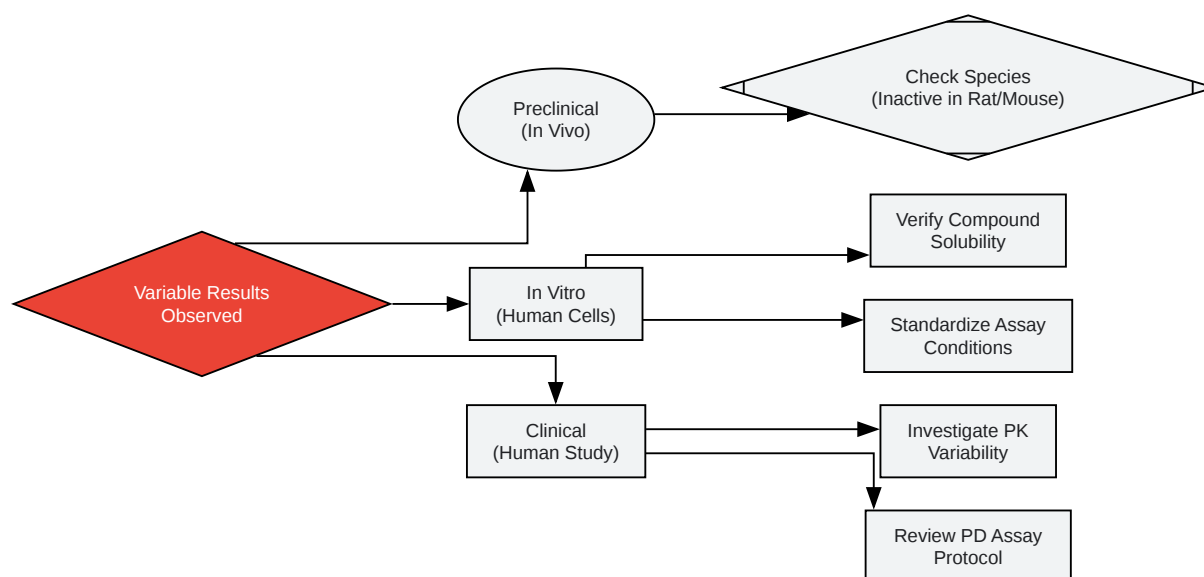
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Caption: **AZD5718** inhibits FLAP, blocking leukotriene synthesis.



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Caption: Workflow for the ex vivo LTB4 production assay.



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Caption: Logic for troubleshooting variable **AZD5718** results.

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References

- 1. AZD5718 [openinnovation.astrazeneca.com]
- 2. Initial Clinical Experience with AZD5718, a Novel Once Daily Oral 5-Lipoxygenase Activating Protein Inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/20111111/)]
- 3. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- 4. Initial Clinical Experience with AZD5718, a Novel Once Daily Oral 5-Lipoxygenase Activating Protein Inhibitor - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/20111111/)]

- 5. Safety and efficacy of the 5-lipoxygenase-activating protein inhibitor AZD5718 in patients with recent myocardial infarction: The phase 2a FLAVOUR study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Design of FLAIR: a Phase 2b Study of the 5-Lipoxygenase Activating Protein Inhibitor AZD5718 in Patients With Proteinuric CKD - PMC [pmc.ncbi.nlm.nih.gov]
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